

Essential Safety and Logistics for Handling 5-Bromo-2-nitrobenzotrifluoride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Bromo-2-nitrobenzotrifluoride**

Cat. No.: **B1266206**

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Bromo-2-nitrobenzotrifluoride**. The following procedural guidance is designed to ensure safe laboratory operations and minimize risks associated with this chemical.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Bromo-2-nitrobenzotrifluoride** is presented below.

| Property | Value |
|-------------------|--|
| CAS Number | 344-38-7 |
| Molecular Formula | C ₇ H ₃ BrF ₃ NO ₂ |
| Molecular Weight | 270.00 g/mol |
| Appearance | Light yellow solid crystalline ^[1] |
| Melting Point | 33-35 °C (lit.) |
| Boiling Point | 95-100 °C at 5 mmHg (lit.) |
| Flash Point | 113 °C (235.4 °F) - closed cup |

Hazard Identification and Classification

5-Bromo-2-nitrobenzotrifluoride is classified as a hazardous substance. The following table summarizes its hazard statements.

| Hazard Class | Hazard Statement |
|-----------------------------------|---|
| Acute Toxicity, Oral | H302: Harmful if swallowed[2][3] |
| Acute Toxicity, Dermal | H312: Harmful in contact with skin[2][3] |
| Acute Toxicity, Inhalation | H332: Harmful if inhaled[2] |
| Skin Corrosion/Irritation | H315: Causes skin irritation[1][2][3] |
| Serious Eye Damage/Eye Irritation | H319: Causes serious eye irritation[1][2] |

Operational Plan: Handling and First Aid

A systematic approach to handling this chemical is crucial for laboratory safety. This involves a combination of engineering controls, appropriate personal protective equipment, and established handling and emergency procedures.

Engineering Controls

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[1][4] Emergency eye wash fountains and safety showers should be readily accessible in the immediate vicinity of any potential exposure.[5]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-Bromo-2-nitrobenzotrifluoride**.

| Body Part | Equipment | Standard/Specification |
|-------------|---|--|
| Eye/Face | Safety glasses with side-shields or chemical goggles. A face shield may be required for larger quantities. [5] | Conforming to EN166 or OSHA 29 CFR 1910.133. [1] |
| Hands | Chemical-resistant, impervious gloves. [6] High-performance nitrile gloves are a suitable option. | Conforming to EN 374. |
| Body | Protective lab coat or chemical-resistant clothing/coveralls to prevent skin exposure. [1] [6] | |
| Respiratory | A multi-purpose combination respirator cartridge (US) or an air-purifying respirator is necessary if ventilation is inadequate or for handling larger quantities. [5] [6] | NIOSH (US) or EN 149 (EU) approved. |

Step-by-Step Handling Procedures

- Preparation: Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Don all required personal protective equipment.
- Dispensing: Carefully weigh and dispense the chemical within the fume hood. Avoid generating dust or aerosols.
- During Use: Keep the container tightly closed when not in use.[\[1\]](#) Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[7\]](#) Do not eat, drink, or smoke in the work area.[\[5\]](#)
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)[\[2\]](#) Decontaminate the work surface.

First Aid Measures

Immediate action is required in case of exposure.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[\[1\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) If eye irritation persists, seek medical attention.[\[1\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. If skin irritation occurs or if you feel unwell, get medical advice.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a physician or Poison Control Center immediately.

Disposal Plan

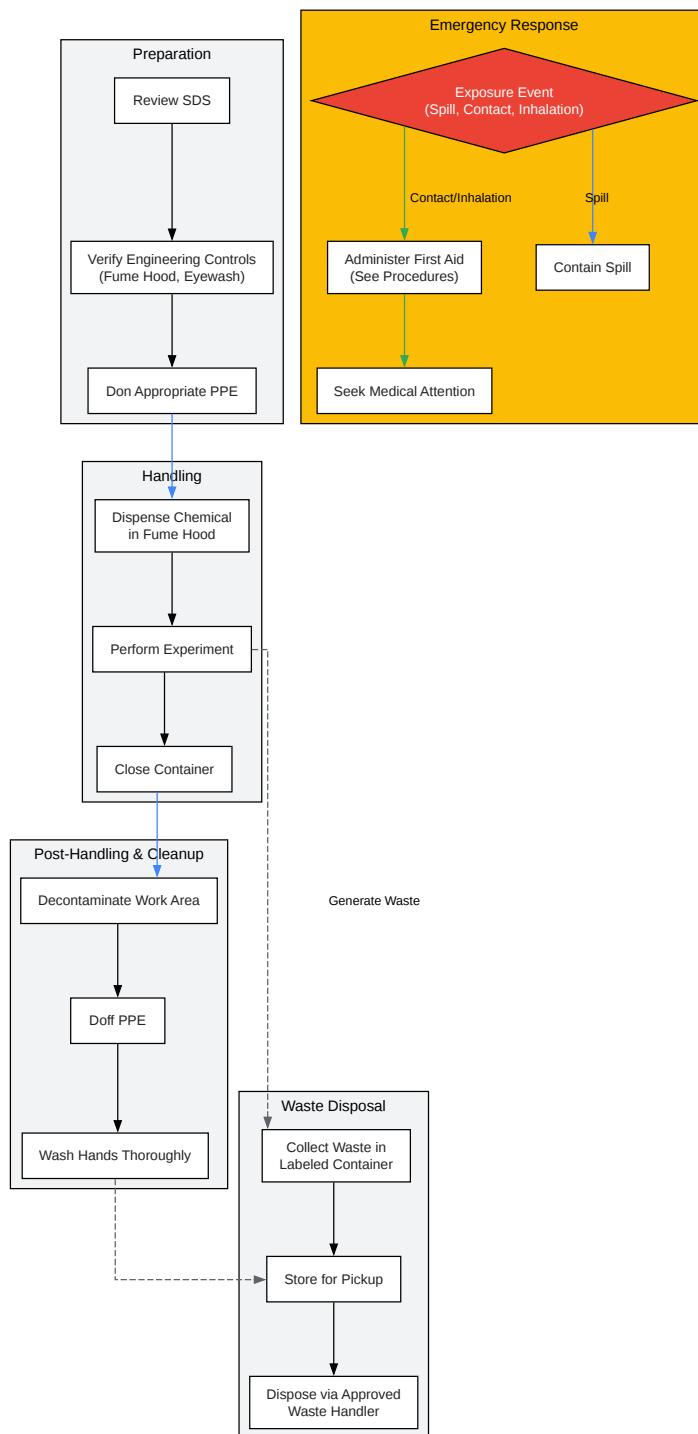
Proper disposal of **5-Bromo-2-nitrobenzotrifluoride** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Procedures

- Waste Collection: Collect waste material in a suitable, labeled, and closed container. Do not mix with other waste streams unless compatibility is confirmed.
- Container Disposal: Empty containers may retain product residue. Handle them with the same precautions as the product itself.
- Final Disposal: Dispose of the contents and the container at an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#) Do not let the product enter drains.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **5-Bromo-2-nitrobenzotrifluoride**.



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Caption: Workflow for Safe Handling of **5-Bromo-2-nitrobenzotrifluoride**.

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